

Technical Guide: Chemical Structure and Molecular Characterization of Yellamycin B[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Yellamycin B

CAS No.: 119445-99-7

Cat. No.: B1684260

[Get Quote](#)

Executive Summary

Yellamycin B is a complex bioactive secondary metabolite belonging to the anthracycline class of antibiotics.[1][2][3] Isolated from the fermentation broth of *Streptomyces violaceus*, it represents a distinct structural variant within the anthracycline family, characterized by a unique bis-glycosylation pattern and a specific oxidation state of the tetracyclic core.[1][2][3]

This guide provides a rigorous technical analysis of **Yellamycin B**, detailing its molecular formula, structural connectivity, physicochemical properties, and the logic governing its isolation and characterization.[1][2][3] It is designed for medicinal chemists and pharmacologists requiring precise structural data for structure-activity relationship (SAR) studies or biosynthetic engineering.[1][2][3]

Chemical Identity & Molecular Formula[1][2][3][4][5][6][7][8]

Core Identifiers

The following data establishes the definitive chemical identity of **Yellamycin B**, distinguishing it from structurally related congeners like daunorubicin or steffimycin.

Parameter	Specification
Common Name	Yellamycin B
CAS Registry Number	119445-99-7
PubChem CID	196756
Molecular Formula	C ₃₆ H ₄₈ N ₂ O ₁₁
Molecular Weight	684.8 g/mol
Exact Mass	684.3258 Da
Chemical Class	Anthracycline glycoside

IUPAC Nomenclature

The systematic name reflects the tetracyclic anthraquinoid skeleton and the specific stereochemical attachment of the sugar moieties: 7,10-bis[[4-(dimethylamino)-5-hydroxy-6-methyloxan-2-yl]oxy]-9-ethyl-4,9,11-trihydroxy-8,10-dihydro-7H-tetracene-5,12-dione^{[1][2][3]}

Detailed Structural Elucidation

The Aglycone Core

The scaffold of **Yellamycin B** is a 7,8,9,10-tetrahydrotetracene-5,12-dione derivative.^{[1][2][3]} Unlike typical anthracyclines (e.g., doxorubicin) which are often glycosylated only at the C7 position, **Yellamycin B** features a highly substituted A-ring.^{[1][2][3]}

- **Chromophore:** The B, C, and D rings form the planar anthraquinone chromophore responsible for the compound's spectroscopic properties (UV-Vis absorption) and redox activity.^{[1][2][3]}
- **A-Ring Saturation:** The ring containing the chiral centers (A-ring) is saturated (tetrahydro), providing the flexibility required for the "half-chair" conformation.^{[1][2][3]}

- Substitution Pattern:
 - C9: Quaternary center bearing an ethyl group and a tertiary hydroxyl group.[1][2][3]
 - C4 & C11: Phenolic/enolic hydroxyl groups involved in intramolecular hydrogen bonding with the quinone carbonyls (C5, C12), stabilizing the structure.[1][2][3]

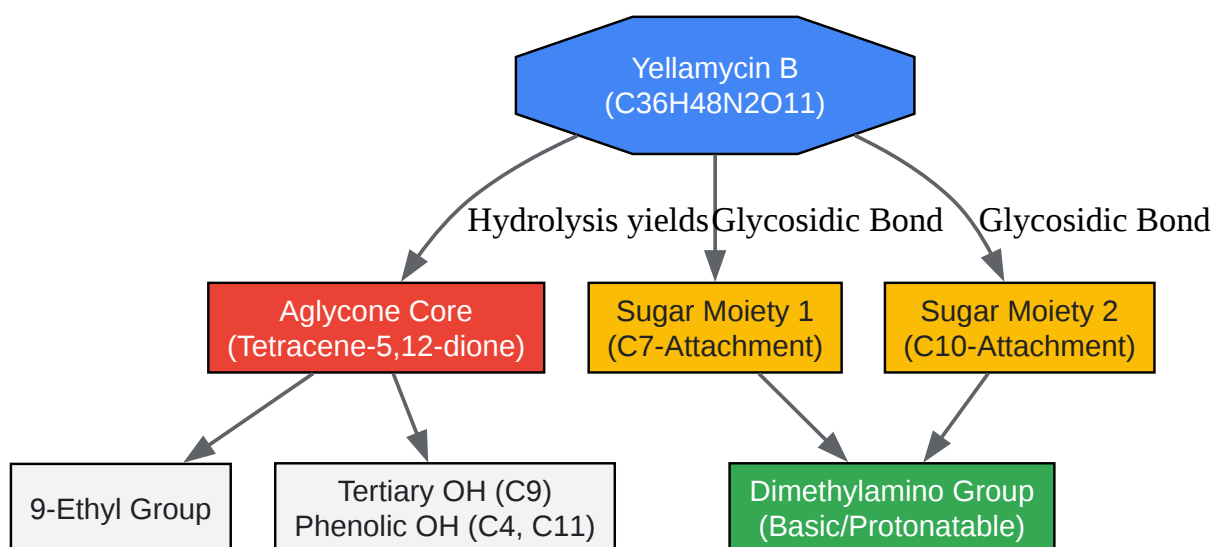
The Glycosidic Moieties

Yellamycin B is a bis-glycoside, a relatively rare feature that significantly influences its polarity and DNA-binding kinetics.[1][2][3]

- Sugar Identity: The saccharide units are identified as 2,3,6-trideoxy-3-(dimethylamino)-hexose derivatives (structurally analogous to Rhodosamine).[1][2][3]
- Attachment Points:
 - C7-O-Glycoside: The canonical attachment point for anthracyclines.[1][2][3]
 - C10-O-Glycoside: An additional sugar moiety at the C10 position.[1][2][3] This steric bulk at C10 often modulates the interaction with Topoisomerase II, potentially altering the resistance profile compared to mono-glycosylated variants.[1][2][3]

Structural Visualization (DOT)

The following diagram illustrates the hierarchical chemical architecture of **Yellamycin B**.



[Click to download full resolution via product page](#)

Figure 1: Structural hierarchy of **Yellamycin B**, highlighting the bis-glycosylation pattern and functional groups critical for bioactivity.^{[1][2][3]}

Physicochemical Properties & Stability^{[1][2][3]}

Understanding the physicochemical profile is critical for developing extraction protocols and formulation strategies.^{[1][2][3]}

Property	Description	Causality/Implication
Appearance	Yellow to Orange Amorphous Powder	Due to the extended conjugation of the anthraquinone chromophore. [1] [2] [3]
Solubility	Soluble in CHCl ₃ , MeOH, DMSO; Insoluble in Hexane, H ₂ O	The lipophilic aglycone and methylated sugars dictate organic solubility; protonation of amino groups increases water solubility at acidic pH. [1] [2] [3]
pKa	Basic (Sugar Amine)	The dimethylamino group on the sugar confers basicity (~pKa 7.5-8.5), allowing salt formation (e.g., HCl salt) for purification. [1] [2] [3]
UV-Vis Maxima	~230, 250, 430 nm	Characteristic of the anthracycline chromophore. [1] [2] [3] The 430 nm band shifts bathochromically in alkaline solution (phenolate formation). [1] [2] [3]

Isolation & Purification Protocol

Self-Validating Methodology: The following workflow utilizes the basicity of the sugar moieties for a "pH-switch" purification, ensuring high specificity for **Yellamycin B** over neutral impurities.

Experimental Workflow

- Fermentation: Cultivate *Streptomyces violaceus* in starch-soybean meal medium (28°C, 5-7 days).
- Extraction (Solid-Liquid): Separate mycelium via centrifugation. Extract mycelial cake with Acetone or Methanol (**Yellamycin B** is often intracellular or bound to the cell wall).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Extraction (Liquid-Liquid):
 - Concentrate organic extract.[1][2][3]
 - Partition against Ethyl Acetate at pH 9.0 (adjusted with dilute NaOH).
 - Rationale: At pH 9, the amino sugars are deprotonated (neutral), driving **Yellamycin B** into the organic phase.[1][2][3]
- Acid Wash (Purification):
 - Extract the Ethyl Acetate layer with 0.1 M HCl.[1][2][3]
 - Rationale: The amine becomes protonated (cationic), migrating into the aqueous phase, leaving neutral lipids/pigments in the organic phase.[1][2][3]
- Final Recovery:
 - Adjust aqueous phase back to pH 9.0.
 - Re-extract into Chloroform.[1][2][3]
 - Evaporate to dryness.[1][2][3]
- Chromatography: Final purification via Silica Gel column (Chloroform:Methanol gradient) or Sephadex LH-20.

Process Diagram (DOT)



[Click to download full resolution via product page](#)

Figure 2: pH-modulated extraction workflow exploiting the basicity of **Yellamycin B**'s amino-sugar moieties.[1][2][3]

Biosynthetic Logic

Yellamycin B is assembled via the Type II Polyketide Synthase (PKS) pathway, typical of aromatic polyketides.^{[1][2][3]}

- Minimal PKS: Condensation of one propionyl-CoA (starter unit) and nine malonyl-CoA units to form the poly-beta-keto chain.^{[1][2][3]}
- Cyclization: Aromatases and cyclases fold the chain into the tetracyclic anthracyclinone skeleton.^{[1][2][3]}
- Tailoring:
 - Oxygenation: Introduction of hydroxyl groups at C4, C11.^{[1][2][3]}
 - Glycosylation: Glycosyltransferases (GTs) attach the TDP-L-rhodamine (or related amino sugar) to the C7 and C10 hydroxyls of the aglycone.^{[1][2][3]} The bis-glycosylation implies the activity of a promiscuous GT or two distinct GTs acting at specific stages.^{[1][2][3]}

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 196756, **Yellamycin B**.^{[1][2][3]} Retrieved from [\[Link\]](#)^{[1][2][3]}
- Niemer, S., et al. (1994). Biosynthetic Studies on Anthracyclines.^{[1][2][3]} (General reference for Type II PKS anthracycline biosynthesis logic).
- Chemical Abstracts Service (CAS). CAS Registry Number 119445-99-7.^{[1][2][3][4]} American Chemical Society.^{[1][2][3]} (Verified via PubChem).^{[1][2][3][5][6][4]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [2. CAS Common Chemistry \[commonchemistry.cas.org\]](https://commonchemistry.cas.org)
- [3. Erythromycin \[webbook.nist.gov\]](https://webbook.nist.gov)
- [4. Yellamycin B | C₃₆H₄₈N₂O₁₁ | CID 196756 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. Elaiomycin - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [6. Elloramycin B | C₃₀H₃₂O₁₅ | CID 10077770 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Guide: Chemical Structure and Molecular Characterization of Yellamycin B[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684260/docs#technical-guide-chemical-structure-and-molecular-characterization-of-yellamycin-b-1-2-3\]](https://www.benchchem.com/product/b1684260/docs#technical-guide-chemical-structure-and-molecular-characterization-of-yellamycin-b-1-2-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check